

# Application Notes and Protocols: BPI-15086

## Treatment for H1975 Cells

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### Compound of Interest

Compound Name: BPI-15086

Cat. No.: B15569251

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## Introduction

**BPI-15086** is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) designed to selectively target the EGFR T790M mutation.[1][2] This mutation is a common mechanism of acquired resistance to first- and second-generation EGFR TKIs in non-small cell lung cancer (NSCLC). The NCI-H1975 cell line, which harbors both the activating L858R mutation and the T790M resistance mutation, serves as a critical in vitro model for studying the efficacy of next-generation inhibitors like **BPI-15086**. These application notes provide detailed protocols for evaluating the effects of **BPI-15086** on H1975 cells, including assessments of cell viability, impact on EGFR signaling pathways, and induction of apoptosis.

## Data Presentation

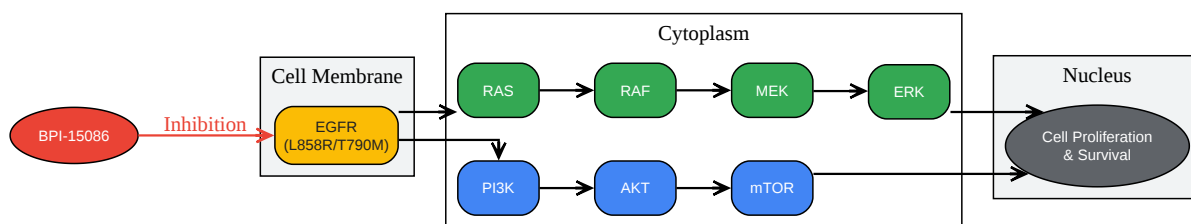
### Table 1: In Vitro IC50 Values of Third-Generation EGFR TKIs against H1975 Cells

Compound	IC50 (nM)	Reference
Osimertinib	5	[3]
Rociletinib	23	[3]
Nazartinib	52	[4]
BPI-15086 (Kinase Assay)	15.7 (against EGFR T790M)	[2]

Note: The IC50 value for **BPI-15086** in H1975 cells is not publicly available. The provided kinase assay data suggests potent activity. For experimental design, a dose-response curve starting from low nanomolar concentrations (e.g., 1 nM) to micromolar concentrations (e.g., 10  $\mu$ M) is recommended to determine the empirical IC50 in H1975 cells.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and the general experimental workflow for assessing the efficacy of **BPI-15086** in H1975 cells.



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## References

- 1. Third-generation epidermal growth factor receptor tyrosine kinase inhibitors for the treatment of non-small cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Safety, pharmacokinetics, and efficacy of BPI-15086 in patients with EGFR T790M-mutated advanced non-small-cell lung cancer: results from a phase I, single-arm, multicenter study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. In vitro modeling to determine mutation specificity of EGFR tyrosine kinase inhibitors against clinically relevant EGFR mutants in non-small-cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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